

# 1-Chloro-2-nitrobenzene CAS number 88-73-3

## safety data sheet

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### Compound of Interest

Compound Name: 1-Chloro-2-nitrobenzene

Cat. No.: B7767645

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An In-depth Technical Guide to the Safety of **1-Chloro-2-nitrobenzene** (CAS 88-73-3)

This guide provides comprehensive safety information for **1-Chloro-2-nitrobenzene** (CAS No. 88-73-3), intended for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, toxicity, handling procedures, and emergency measures.

## Substance Identification and Properties

**1-Chloro-2-nitrobenzene** is a yellow crystalline solid.<sup>[1]</sup> It is also known by synonyms such as o-Chloronitrobenzene and 2-Chloronitrobenzene.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C6H4CINO2	[3]
Molecular Weight	157.55 g/mol	[4]
Appearance	Yellow crystals or solidified mass	[1][4]
Melting Point	31 - 33 °C	[4]
Boiling Point	246 °C	[4]
Flash Point	124 °C (closed cup)	[5][6]
Density	1.348 g/mL at 25 °C	[4]
Vapor Pressure	0.05 hPa at 25 °C; 0.15 hPa at 37.7 °C; 0.43 hPa at 50 °C	[4]
Water Solubility	441 mg/L at 20 °C	[7]
log Kow (Octanol/Water Partition Coefficient)	2.24	[4][7]

## Hazard Identification and Classification

This substance is classified as hazardous. It is toxic if swallowed or in contact with skin.[3] It may cause damage to the blood and liver through prolonged or repeated exposure and is suspected of causing cancer.[6]

Table 2: GHS Hazard Statements

Code	Statement	Reference
H301 + H311	Toxic if swallowed or in contact with skin	[3]
H315	Causes skin irritation	[8]
H317	May cause an allergic skin reaction	[8]
H319	Causes serious eye irritation	[8]
R20/22	Harmful by inhalation and if swallowed	[1]
R24	Toxic in contact with skin	[1]
R52/53	Harmful to aquatic organisms, may cause long-term adverse effects in the aquatic environment	[1]

## Toxicology and Health Effects

Absorption into the body can lead to the formation of methemoglobin, which causes cyanosis (bluish discoloration of the skin) and impairs the oxygen-carrying capacity of the blood.[1][4] Onset of symptoms may be delayed.[4][6]

Table 3: Acute Toxicity Data

Route	Species	Value (LD50/LC50)	Reference
Oral	Rat (male)	144, 251, or 560 mg/kg	[7]
Oral	Rat (female)	263 or 560 mg/kg	[7]
Dermal	Rat (male)	655 mg/kg	[7]
Dermal	Rat (female)	1320 mg/kg	[7]
Dermal	Rabbit	400 mg/kg	[7]
Inhalation	Rat	3200 mg/m <sup>3</sup> (495 ppm)	[7]

#### Potential Health Effects:

- Inhalation: Harmful if inhaled, may cause respiratory tract irritation. Symptoms include dizziness, headache, nausea, and weakness.[1][6]
- Skin Contact: Toxic if absorbed through the skin. May cause skin irritation and potentially an allergic reaction.[1][8]
- Eye Contact: May cause mild to serious eye irritation.[1][8]
- Ingestion: Toxic if swallowed. May cause central nervous system depression.[1][3]
- Chronic Exposure: May lead to anemia, liver damage, and other blood cell abnormalities.[1][6] The substance is possibly carcinogenic to humans.[6]

## Experimental Protocols

### Acute Oral Toxicity (LD50)

The acute oral toxicity of **1-chloro-2-nitrobenzene** is determined by studies on rats. The general protocol involves the administration of the substance by gavage to a group of animals at various dose levels. For example, a study on male Wistar rats reported signs of intoxication including imbalance, tremor, rough fur, and diarrhea.[7] The animals are observed for a set period (typically 14 days) for signs of toxicity and mortality. The LD50 value, the dose that is

lethal to 50% of the test population, is then calculated. Post-mortem examinations may be performed on deceased animals to identify target organs.[7]

## Acute Dermal Toxicity (LD50)

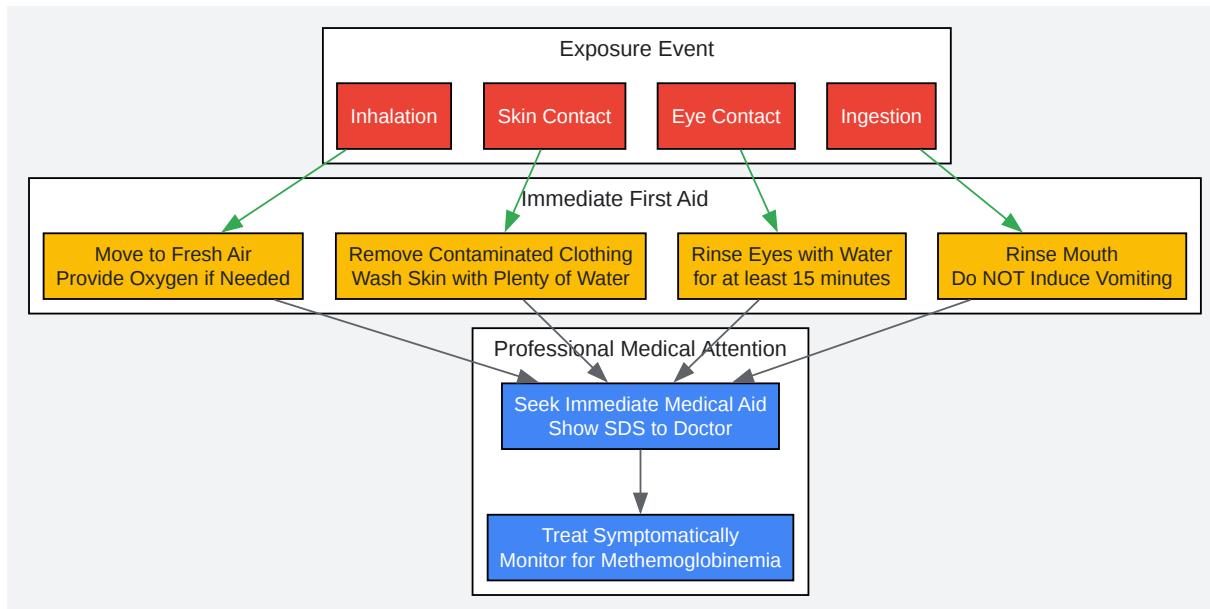
Dermal toxicity is assessed by applying the substance to the shaved skin of animals, such as rats or rabbits. The application site is typically covered with a dressing for a specified duration (e.g., 24 hours).[7] Observations for signs of toxicity and mortality are conducted over a period of up to 14 days. The primary symptom observed across various routes of application is a cyanotic appearance.[7]

## Skin and Eye Irritation

To evaluate skin irritation, a solution of the substance (e.g., 10% in sesame oil) is applied to the intact and abraded skin of rabbits under a semi-occlusive dressing for 24 hours.[7] The skin is then examined for signs of irritation like erythema and edema. Eye irritation studies involve instilling the undiluted substance into the eyes of rabbits and observing for effects like redness, which were found to be reversible within 24 hours in some studies.[7]

## Emergency Procedures and First Aid

Immediate medical attention is crucial in case of exposure.



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Caption: Emergency first aid workflow following exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1][3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the skin thoroughly with soap and plenty of water. Seek immediate medical aid.[1][3]
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the eyelids. Get medical aid immediately.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[1][9]

# Firefighting and Accidental Release Measures

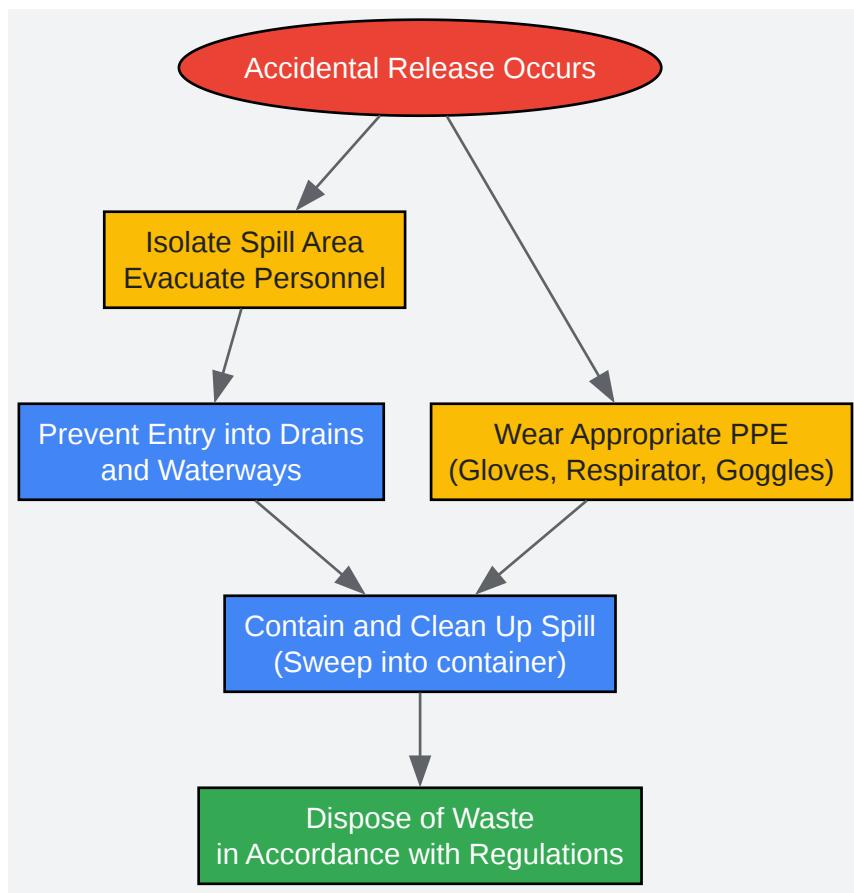
## Firefighting

**1-Chloro-2-nitrobenzene** is combustible.[6] Finely dispersed particles can form explosive mixtures in air.[6]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][9]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[9]
- Special Hazards: Burning produces toxic and corrosive fumes, including nitrogen oxides, hydrogen chloride, and phosgene.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

## Accidental Release

- Personal Precautions: Evacuate unnecessary personnel.[9] Wear personal protective equipment, including respiratory protection, chemical-resistant gloves, and safety goggles.[3] [6] Avoid creating dust.
- Environmental Precautions: Prevent the substance from entering drains or the environment. [3]
- Containment and Cleanup: Sweep up the spilled substance into a suitable, closed container for disposal.[3] Moisten first to prevent dusting if appropriate.[6] Do not absorb in sawdust or other combustible materials.[6]



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Caption: Logical workflow for accidental release response.

## Handling, Storage, and Disposal

- Handling: Use only in a well-ventilated area. Avoid contact with skin, eyes, and clothing.[1][3] Do not breathe dust or vapors.[9] Wash hands thoroughly after handling and before eating, drinking, or smoking.[9]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[3][9] Store locked up. Keep away from incompatible materials such as strong bases and oxidizing agents.[4]
- Disposal: Dispose of this material and its container as hazardous waste.[1] Disposal must be in accordance with local, regional, and national regulations.[9]

## Personal Protective Equipment (PPE)

- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment. A NIOSH (US) or EN 143 (EU) approved respirator is recommended.[4]
- Hand Protection: Wear protective gloves.[9]
- Eye Protection: Use chemical safety goggles or a face shield.[3]
- Skin and Body Protection: Wear a complete suit protecting against chemicals.[3] The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[3]

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